

Application Note and Protocol: Preparation of Cilastatin-15N-d3 Stock Solution

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Compound of Interest

Compound Name: *Cilastatin-15N-d3*

Cat. No.: *B12403307*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cilastatin is a reversible, competitive inhibitor of the renal enzyme dehydropeptidase I.[1][2] This enzyme is responsible for the degradation of certain antibiotics, most notably imipenem.[3] Consequently, cilastatin is co-administered with imipenem to prevent its renal metabolism, thereby prolonging its antibacterial efficacy.[3][4]

Cilastatin-15N-d3 is a stable, isotopically labeled version of cilastatin, incorporating one ¹⁵N and three deuterium atoms. Its primary application in research and drug development is as an internal standard for the accurate quantification of cilastatin in biological matrices using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The preparation of an accurate and stable stock solution is a critical first step for ensuring the reliability and reproducibility of such quantitative analyses.

This document provides a detailed protocol for the preparation, storage, and handling of **Cilastatin-15N-d3** stock solutions.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Cilastatin-15N-d3**.

Table 1: Physicochemical Properties of **Cilastatin-15N-d3**

Property	Value	Reference
Formal Name	(Z)-7-((2-(amino-15N)-2-carboxyethyl-1,1,2-d3)thio)-2-((S)-2,2-dimethylcyclopropane-1-carboxamido)hept-2-enoic acid	
Molecular Formula	C ₁₆ H ₂₃ D ₃ N ^[15N] O ₅ S	
Formula Weight	362.5 g/mol	
Appearance	Solid	
Purity	≥99% deuterated forms (d ₁ -d ₃); ≤1% d ₀	

Table 2: Solubility of **Cilastatin-15N-d3** in Common Solvents

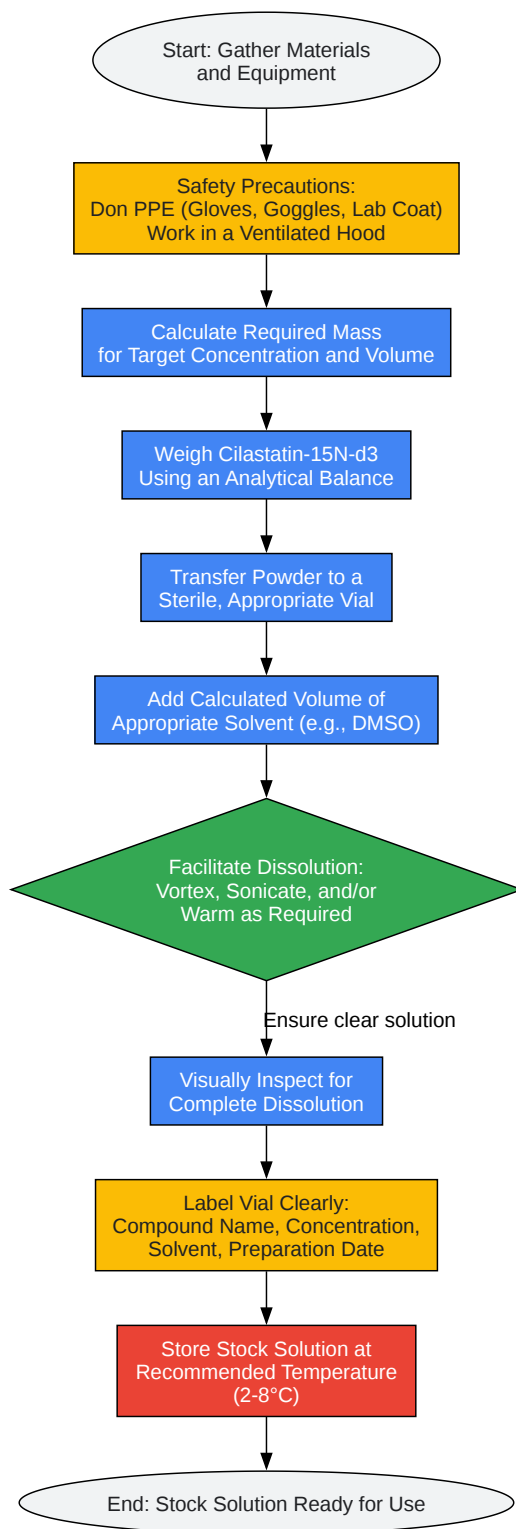
Solvent	Concentration	Procedure	Reference
DMSO	100 mg/mL (275.89 mM)	Requires sonication. Use newly opened, anhydrous DMSO.	
Water	12.5 mg/mL (34.49 mM)	Requires sonication, warming, and heating to 60°C.	
1 M NaOH	100 mg/mL (275.89 mM)	Requires sonication and pH adjustment to 12.	
Methanol	Soluble	-	

Table 3: Recommended Storage Conditions for Cilastatin Solutions

Solution Type	Storage Temperature	Duration	Stability Notes	Reference
Powder (Solid)	Below 25°C (77°F)	Long-term	Store in a dry, well-ventilated area.	
Reconstituted Stock Solution	Room Temperature	Up to 4 hours	Use immediately after warming from refrigeration.	
Reconstituted Stock Solution	Refrigerated (2°C to 8°C)	Up to 24 hours	Color may change from colorless to yellow; this is acceptable. Discard if the solution turns brown.	
Frozen Solution	Not Recommended	-	Do not freeze solutions of Cilastatin.	

Experimental Workflow

The following diagram illustrates the general workflow for preparing a **Cilastatin-15N-d3** stock solution.



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